

Application Notes: Recommended Vehicle Solutions for uPSEM792 Hydrochloride

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Compound of Interest

Compound Name: uPSEM792 hydrochloride

Cat. No.: B2678845

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **uPSEM792 hydrochloride** is an ultrapotent and highly selective Pharmacologically Selective Effector Molecule (PSEM). It is designed to activate specific engineered receptors known as Pharmacologically Selective Actuator Modules (PSAMs), particularly the PSAM⁴-GlyR and PSAM⁴-5HT3 chimeric ion channels.[1][2][3] Unlike DREADDs (Designer Receptors Exclusively Activated by Designer Drugs), which are G-protein coupled receptors (GPCRs) that modulate signaling cascades (e.g., Gq, Gi, Gs), PSAMs are engineered ligand-gated ion channels that provide direct and rapid control over neuronal activity.[4] When uPSEM792 binds to the PSAM⁴-GlyR, it opens the integrated chloride channel, leading to hyperpolarization and subsequent silencing of the target neuron.[1][5] Its high potency, selectivity, and brain-penetrant nature make it a valuable tool for precise chemogenetic manipulation of neural circuits in vitro and in vivo.[1][2]

Physicochemical Properties and Solubility

uPSEM792 hydrochloride is a water-soluble compound, which simplifies the preparation of solutions for many experimental paradigms.[1][3] However, for certain applications, particularly in vivo studies requiring specific formulations for systemic administration, alternative vehicles may be necessary. The following table summarizes the solubility of **uPSEM792 hydrochloride** in various common solvents and vehicle systems.

Table 1: Solubility of **uPSEM792 Hydrochloride**

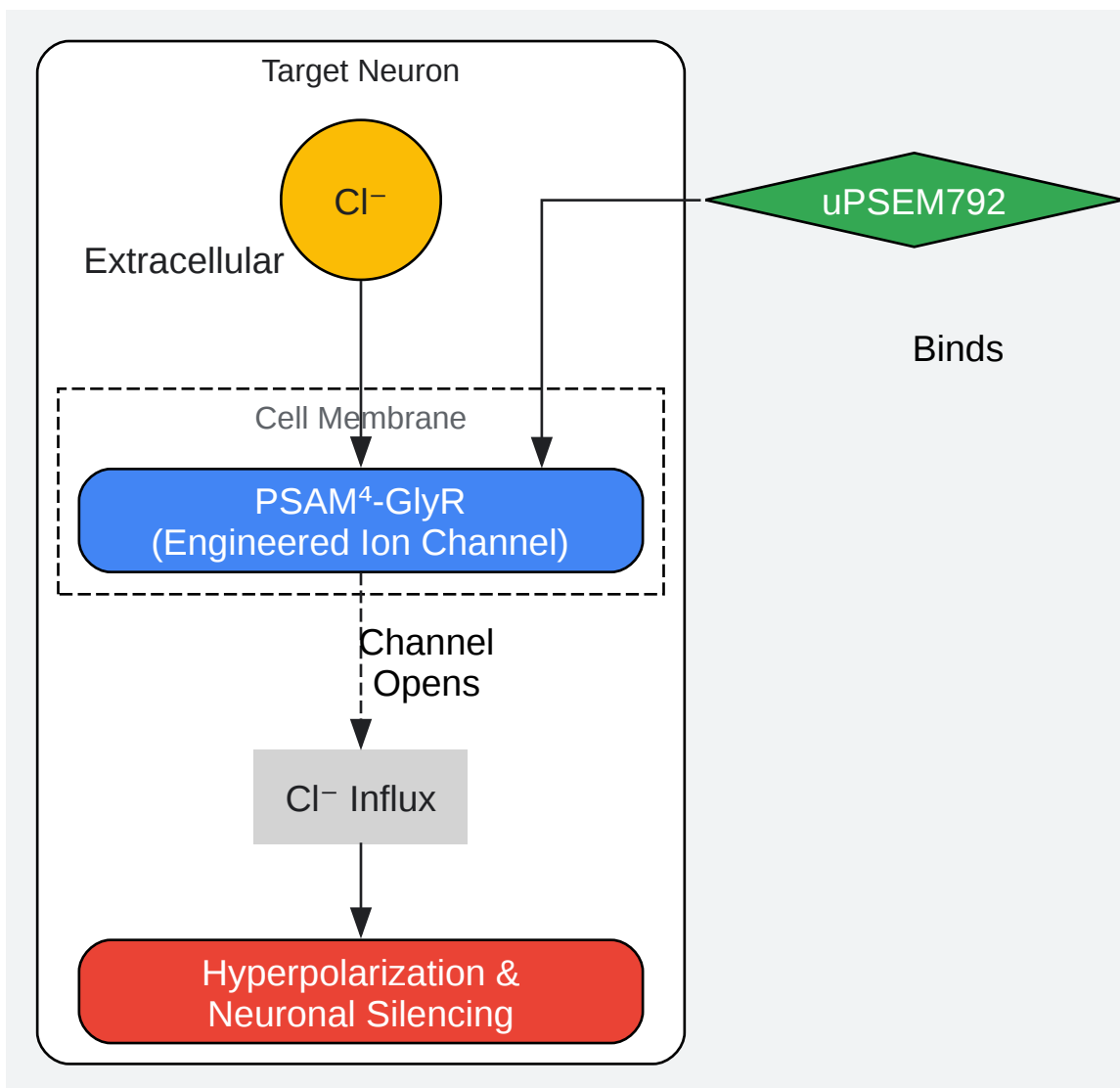
Vehicle/Solvent	Max Concentration (mg/mL)	Max Concentration (mM)	Notes	Source(s)
Water	27.77	100	Readily soluble.	[1][2]
Water	10	36.0	May require sonication to fully dissolve.	[6]
DMSO	2	7.2	Clear solution.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 9.5	≥ 34.2	A common vehicle for in vivo systemic administration. Saturation was not reached at this concentration.	[7]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 9.5	≥ 34.2	Alternative in vivo vehicle. Saturation was not reached at this concentration.	[7]

Molecular Weight of uPSEM792 HCl is 277.75 g/mol .[1]

Diagrams and Workflows

Mechanism of Action

The diagram below illustrates the mechanism by which uPSEM792 silences a neuron expressing the engineered PSAM⁴-GlyR ion channel.

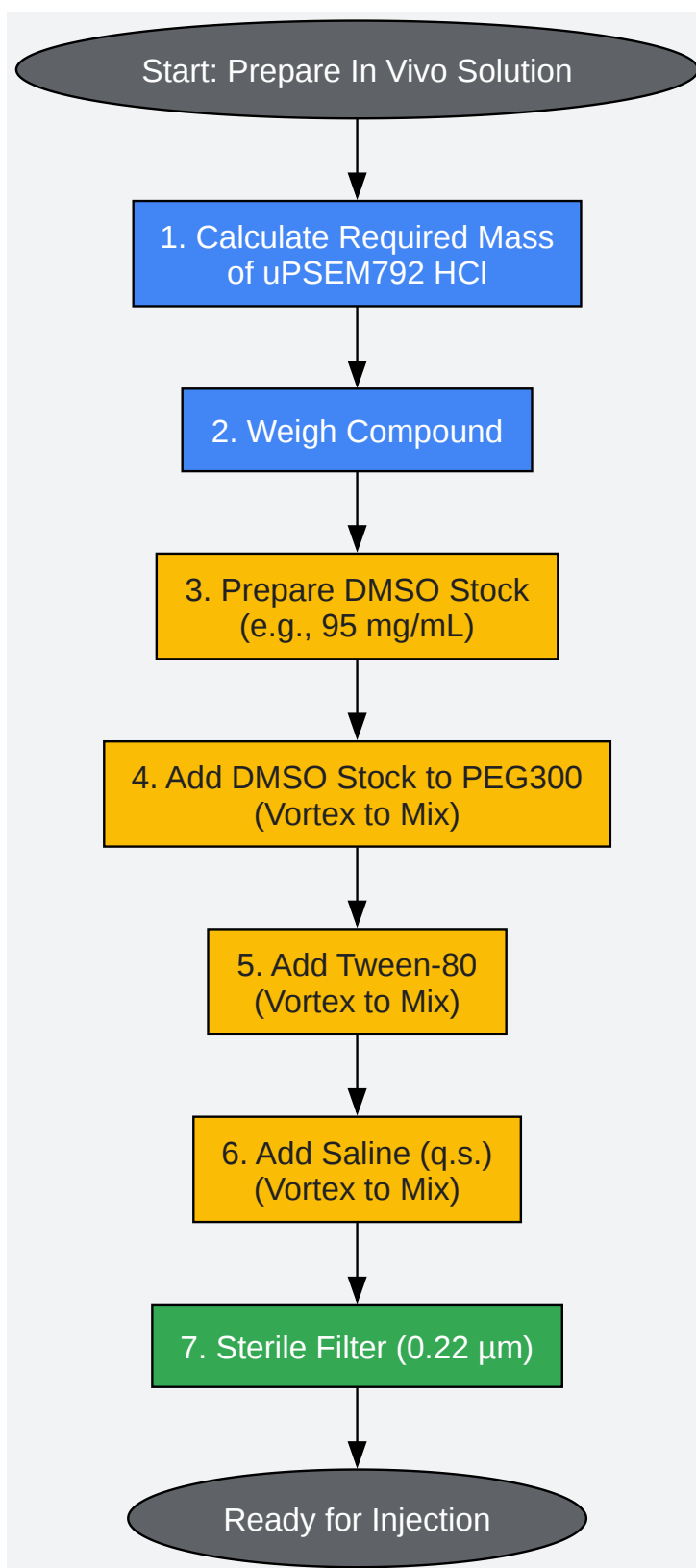


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Caption: uPSEM792 binds to PSAM⁴-GlyR, causing Cl^- influx and neuronal silencing.

Experimental Workflow

This workflow outlines the preparation of a standard vehicle solution for in vivo administration.



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Caption: Workflow for preparing a multi-component vehicle for in vivo studies.

Experimental Protocols

Store solid **uPSEM792 hydrochloride** at -20°C, desiccated.[1] Once reconstituted, it is recommended to prepare fresh solutions daily.[3] If storage is necessary, aliquot solutions and store at -20°C for up to one month.[3][6] Avoid repeated freeze-thaw cycles.[6]

Protocol 1: Preparation of Aqueous Stock Solution (10 mM for In Vitro Use)

This protocol is suitable for most in vitro applications, such as cell culture or brain slice electrophysiology, where the final concentration will be in the nM range.

Materials:

- **uPSEM792 hydrochloride** (MW: 277.75)
- Sterile, nuclease-free water
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes

Procedure:

- **Calculate Mass:** Determine the mass of uPSEM792 HCl required. For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 277.75 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.778 \text{ mg}$
- **Weigh:** Carefully weigh out 2.78 mg of uPSEM792 HCl and place it in a sterile microcentrifuge tube.
- **Dissolve:** Add 1 mL of sterile water to the tube.

- Mix: Vortex the solution thoroughly until the solid is completely dissolved. If dissolution is slow, use an ultrasonic bath for 5-10 minutes.[6]
- Storage: Use the solution fresh or aliquot and store at -20°C. Before use, thaw the aliquot and ensure the compound is fully in solution.

Protocol 2: Preparation of Vehicle for In Vivo Administration

This protocol describes the preparation of a common vehicle (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) used to enhance solubility and stability for systemic injections (e.g., intraperitoneal, subcutaneous).[7]

Materials:

- **uPSEM792 hydrochloride**
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tube
- 0.22 µm syringe filter

Procedure:

- Prepare Stock: First, prepare a concentrated stock solution of uPSEM792 HCl in DMSO. For example, to achieve a final concentration of 1 mg/mL in the complete vehicle, you might prepare a 10 mg/mL stock in DMSO.
- Mixing Order (Critical): The order of solvent addition is crucial for preventing precipitation. To prepare 1 mL of the final solution: a. To a sterile conical tube, add 400 µL of PEG300. b. Add 100 µL of the uPSEM792/DMSO stock solution to the PEG300. Vortex thoroughly until the

solution is clear and homogenous. c. Add 50 μ L of Tween-80. Vortex again until fully mixed. d. Slowly add 450 μ L of sterile saline to bring the total volume to 1 mL. Vortex one final time.

- Final Check: The final solution should be clear. If any precipitation is observed, gentle warming or sonication may be applied, but clarity is essential before administration.
- Sterilization: Draw the final solution into a sterile syringe and pass it through a 0.22 μ m syringe filter to ensure sterility before injection.
- Administration: The solution is now ready for in vivo administration. Always prepare a corresponding vehicle-only control (containing all components except uPSEM792) for your experiments.

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